

# Safety and Handling of 2-Methylcyclobutan-1-one: A Technical Guide

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## Compound of Interest

Compound Name: 2-methylcyclobutan-1-one

Cat. No.: B075487

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Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet (SDS). Always consult the official SDS from the supplier and follow all institutional and regulatory safety protocols before handling this chemical.

## Introduction

**2-Methylcyclobutan-1-one** is a cyclic ketone that, due to its strained four-membered ring, possesses unique reactivity, making it a valuable intermediate in organic synthesis. However, this reactivity also necessitates careful handling and a thorough understanding of its potential hazards. This guide provides a comprehensive overview of the available safety and handling information for **2-methylcyclobutan-1-one**, compiled from various sources.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-methylcyclobutan-1-one** is presented in the table below. It is important to note that some specific experimental data, such as the flash point and autoignition temperature, are not consistently reported in publicly available literature. One supplier notes the flash point as "not applicable," which contradicts its classification as a flammable liquid and warrants a cautious approach.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	[1][2]
Molecular Weight	84.12 g/mol	[1]
CAS Number	1517-15-3	[1][2]
Appearance	Colorless liquid (Note: one source describes it as a solid)	[3]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Flash Point	Not applicable (conflicting data)	
Autoignition Temperature	Data not available	
Solubility	Data not available	

## Hazard Identification and Classification

**2-Methylcyclobutan-1-one** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.[1]

Hazard Class	GHS Classification	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Pictograms:

- Flame
- Exclamation mark

Signal Word: Warning

## Toxicological Information

Specific quantitative toxicological data, such as LD50 and LC50 values for **2-methylcyclobutan-1-one**, are not readily available in the reviewed literature. However, studies on the broader class of 2-alkylcyclobutanones (2-ACBs) suggest potential for cytotoxicity and genotoxicity under in vitro conditions.[4] These studies indicate that 2-ACBs can cause DNA strand breaks and may have a promoting effect on tumor development in animal models under specific experimental conditions.[4] It is crucial to handle **2-methylcyclobutan-1-one** with the assumption of potential toxicity, pending further specific data.

## Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and specific safety assessment of **2-methylcyclobutan-1-one** are not extensively published. However, based on its chemical properties and hazard classification, the following general protocols for handling flammable and potentially toxic liquids should be strictly followed.

## General Handling and Storage Protocol

This protocol outlines the essential steps for the safe handling and storage of **2-methylcyclobutan-1-one** in a laboratory setting.

Objective: To minimize exposure and mitigate the risks associated with the flammability and potential toxicity of **2-methylcyclobutan-1-one**.

Materials:

- **2-Methylcyclobutan-1-one**
- Appropriate personal protective equipment (PPE):

- Flame-resistant lab coat
- Chemical splash goggles
- Nitrile gloves (or other chemically resistant gloves as determined by the specific operation and potential for contact)
- Face shield (if there is a splash hazard)
- Chemical fume hood
- Flammable liquid storage cabinet
- Inert gas (e.g., nitrogen or argon) for reactions sensitive to air or moisture
- Appropriate fire extinguisher (e.g., dry chemical, carbon dioxide)
- Spill kit for flammable liquids

Procedure:

- Risk Assessment: Before any new procedure, conduct a thorough risk assessment, considering the scale of the reaction, potential for aerosol generation, and all potential ignition sources.
- Personal Protective Equipment (PPE): Don all required PPE before entering the laboratory and handling the chemical.
- Ventilation: All manipulations of **2-methylcyclobutan-1-one** must be performed in a certified chemical fume hood to prevent the accumulation of flammable and potentially harmful vapors.
- Inert Atmosphere: For reactions requiring anhydrous or oxygen-free conditions, utilize standard inert atmosphere techniques (e.g., Schlenk line or glove box).
- Grounding and Bonding: When transferring the liquid from one metal container to another, ensure that both containers are properly grounded and bonded to prevent the buildup of static electricity, which can be an ignition source.

- Heating: Never heat **2-methylcyclobutan-1-one** with an open flame. Use a heating mantle, oil bath, or other controlled heating source.
- Storage: Store **2-methylcyclobutan-1-one** in a tightly sealed, properly labeled container in a designated flammable liquid storage cabinet, away from oxidizing agents and other incompatible materials.
- Spill Response: In case of a spill, evacuate the area, eliminate all ignition sources, and use a spill kit for flammable liquids to contain and absorb the spill. Dispose of the contaminated materials as hazardous waste.
- Waste Disposal: Dispose of all waste containing **2-methylcyclobutan-1-one** in a designated, properly labeled hazardous waste container. Follow all institutional and regulatory guidelines for hazardous waste disposal.

## In Vitro Cytotoxicity Assay (General Protocol)

While no specific studies on the biological signaling pathways of **2-methylcyclobutan-1-one** were identified, a general protocol to assess its potential cytotoxicity is provided below. This can be a first step in understanding its biological effects.

Objective: To determine the concentration-dependent cytotoxic effects of **2-methylcyclobutan-1-one** on a selected cell line.

Materials:

- **2-Methylcyclobutan-1-one**
- Selected mammalian cell line (e.g., HeLa, HepG2)
- Cell culture medium and supplements (e.g., fetal bovine serum, antibiotics)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or other viability assay reagent
- Solubilization buffer (e.g., DMSO or acidified isopropanol)

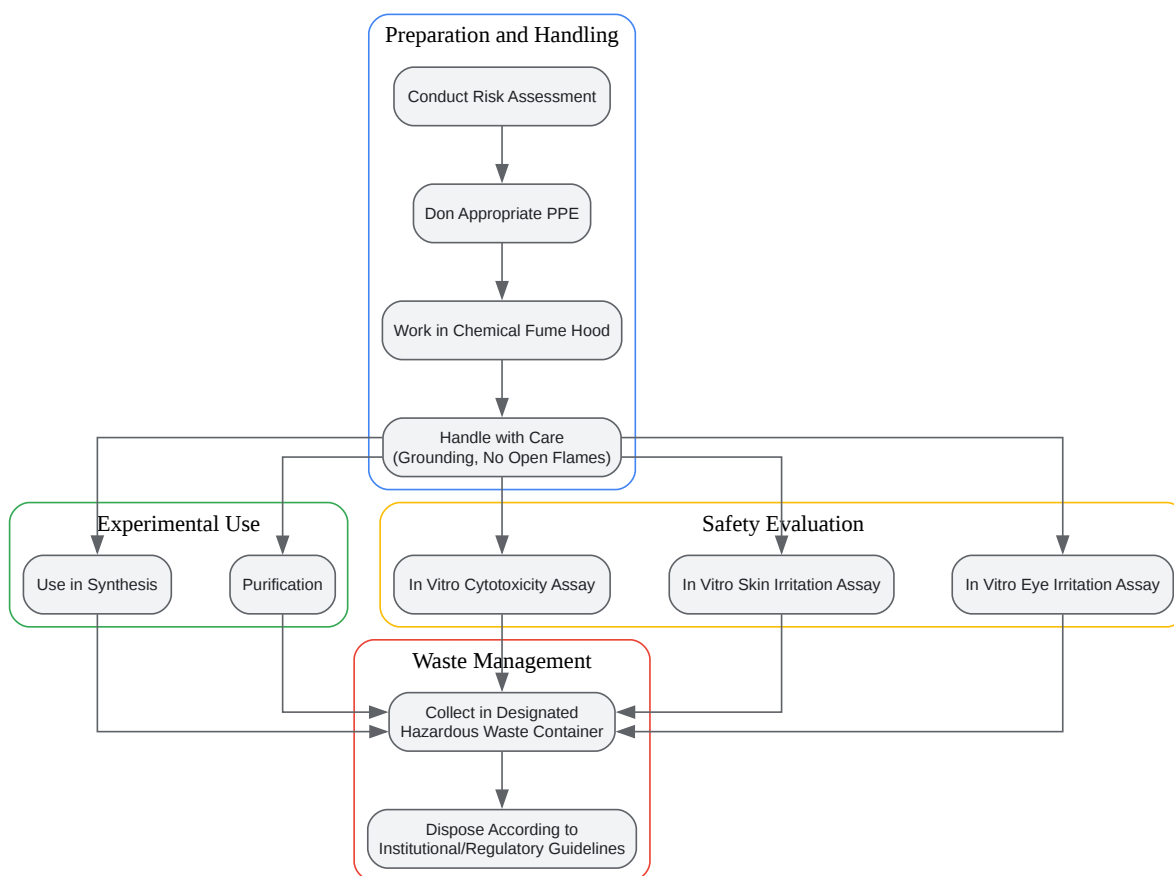
- Plate reader

#### Procedure:

- Cell Seeding: Seed the selected cell line into a 96-well plate at a predetermined density and allow the cells to adhere and grow for 24 hours.
- Compound Preparation: Prepare a stock solution of **2-methylcyclobutan-1-one** in a suitable solvent (e.g., DMSO) and then prepare a serial dilution in cell culture medium to achieve the desired final concentrations.
- Cell Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **2-methylcyclobutan-1-one**. Include appropriate controls (vehicle control, positive control for cytotoxicity).
- Incubation: Incubate the cells with the compound for a defined period (e.g., 24, 48, or 72 hours).
- Viability Assay:
  - Add the MTT reagent to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
  - Add the solubilization buffer to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at the appropriate wavelength using a plate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC50 value (the concentration at which 50% of cell growth is inhibited).

## Visualization of Experimental Workflow

Due to the lack of specific information on the biological signaling pathways affected by **2-methylcyclobutan-1-one**, a diagram illustrating a signaling pathway cannot be provided. Instead, a logical workflow for the safe handling and initial toxicological screening of this compound is presented below.



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Caption: A logical workflow for the safe handling and initial toxicological evaluation of **2-methylcyclobutan-1-one**.

## Fire and Explosion Hazard Data

- **Flammability:** Classified as a flammable liquid.[1] Vapors may form explosive mixtures with air.
- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- **Fire Fighting Procedures:** Wear self-contained breathing apparatus and full protective gear. Move containers from the fire area if it can be done without risk.

## Stability and Reactivity

- **Reactivity:** The strained four-membered ring of cyclobutanone derivatives makes them susceptible to ring-opening reactions under certain conditions.
- **Stability:** Stable under normal storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Carbon monoxide and carbon dioxide upon combustion.

## Exposure Controls and Personal Protection

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood.
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Chemical splash goggles are required. A face shield is recommended when handling larger quantities.
  - **Skin Protection:** Wear a flame-resistant lab coat and chemically resistant gloves (e.g., nitrile).
  - **Respiratory Protection:** If working outside of a fume hood or if vapor concentrations are expected to be high, a NIOSH-approved respirator with an organic vapor cartridge is recommended.



## Accidental Release Measures

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Large Spills: Evacuate the area and contact emergency services.

## Disposal Considerations

Dispose of **2-methylcyclobutan-1-one** and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations.[6] Do not dispose of it down the drain. It is often recommended to use a licensed professional waste disposal service.[7]

## Conclusion

**2-Methylcyclobutan-1-one** is a flammable liquid that is irritating to the skin, eyes, and respiratory system. While specific toxicological data is limited, the available information on related compounds suggests that it should be handled with caution, assuming potential cytotoxicity and genotoxicity. Adherence to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize risk. Further research is needed to fully characterize the toxicological profile and biological effects of this compound.

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